

# Ruthenium(III) Chloride Trihydrate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Ruthenium(III) chloride trihydrate*

Cat. No.: B076067

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CAS Number: 13815-94-6

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ruthenium(III) chloride trihydrate** ( $\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$ ), a versatile coordination compound with significant applications in catalysis, materials science, and burgeoning potential in medicinal chemistry. This document consolidates key chemical and physical data, detailed experimental protocols for its primary applications, and an exploration of its biological activities, including its influence on cellular signaling pathways.

## Chemical and Physical Properties

**Ruthenium(III) chloride trihydrate** is a dark brown or black crystalline solid. It is a key starting material in ruthenium chemistry due to its accessibility and reactivity.<sup>[1]</sup> The hydrated form is soluble in water, ethanol, and acetone, while the anhydrous form is insoluble.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **Ruthenium(III) Chloride Trihydrate**

Property	Value	Source(s)
Molecular Formula	$\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$	[3][4]
Molecular Weight	261.47 g/mol	[3][5]
Appearance	Dark brown to black crystalline solid	[4][6]
Melting Point	>300 °C (decomposes)	[7]
Density	3.11 g/cm³	[7]
Solubility	Soluble in water, ethanol, acetone	[2]
Storage Temperature	Room Temperature, under inert atmosphere	[5]

Table 2: Spectroscopic and Magnetic Properties

Property	Value/Description	Source(s)
UV-Vis Absorbance	Appears around 360 nm in HCl solutions.	[8]
Magnetic Susceptibility ( $\chi$ )	$+1998.0 \cdot 10^{-6} \text{ cm}^3/\text{mol}$ (for anhydrous $\alpha$ - $\text{RuCl}_3$ )	[1]
FTIR Spectroscopy	Bands corresponding to Ru-Cl stretching are observed. For a related complex, $[\{\text{RuCl}_3(\text{dppb})\}_2(\mu\text{-}4,4'\text{-bipy})]$ , $\nu(\text{Ru-Cl})$ bands appear at 335 and $241 \text{ cm}^{-1}$ .	[9]

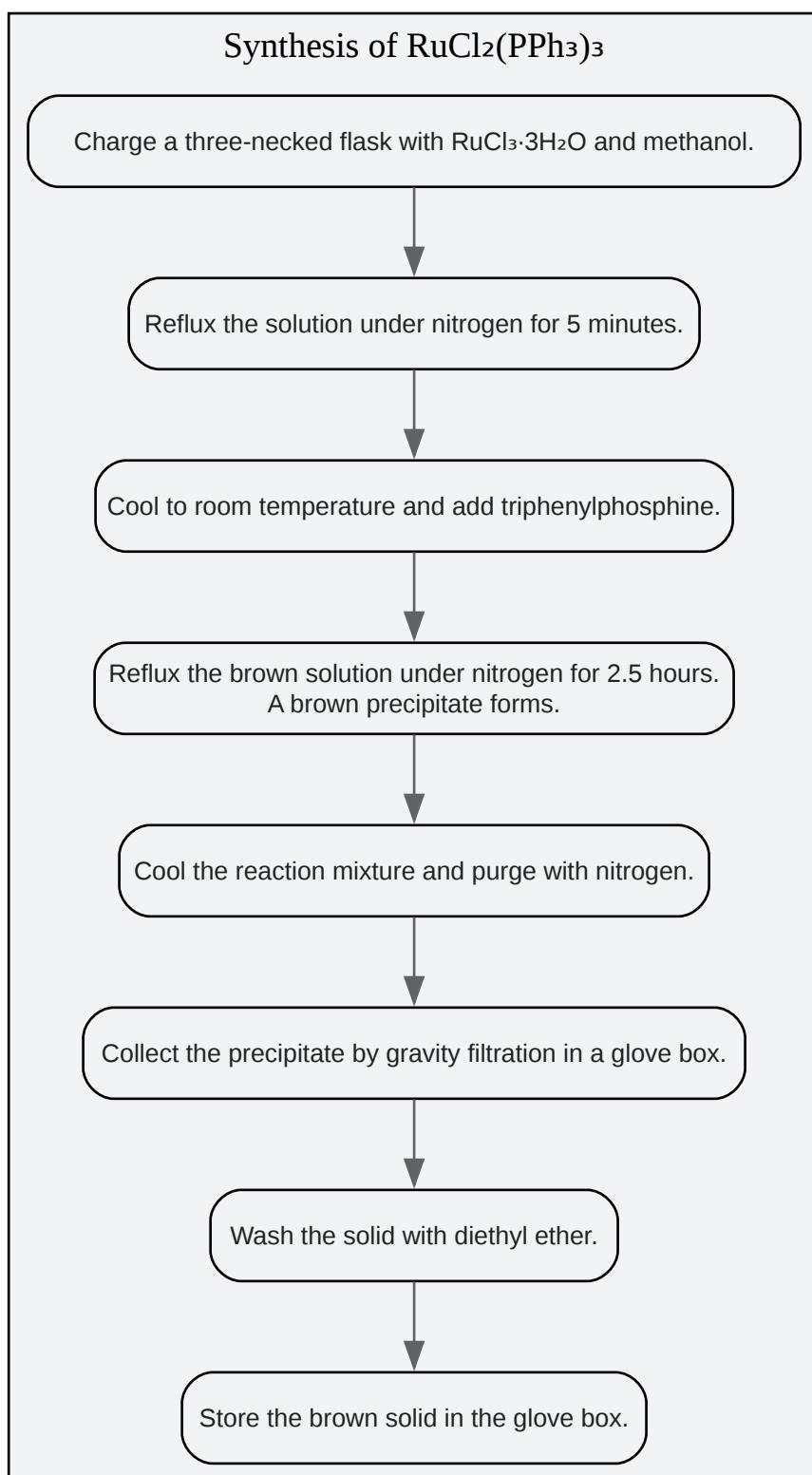
## Experimental Protocols

**Ruthenium(III) chloride trihydrate** is a precursor for a wide range of catalysts and is used directly in several organic transformations.

# Synthesis of Dichlorotris(triphenylphosphine)ruthenium(II) [RuCl<sub>2</sub>(PPh<sub>3</sub>)<sub>3</sub>]

This complex is a versatile catalyst for reactions such as hydrogenation.[\[10\]](#)

Experimental Workflow:



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Caption: Workflow for the synthesis of RuCl<sub>2</sub>(PPh<sub>3</sub>)<sub>3</sub>.

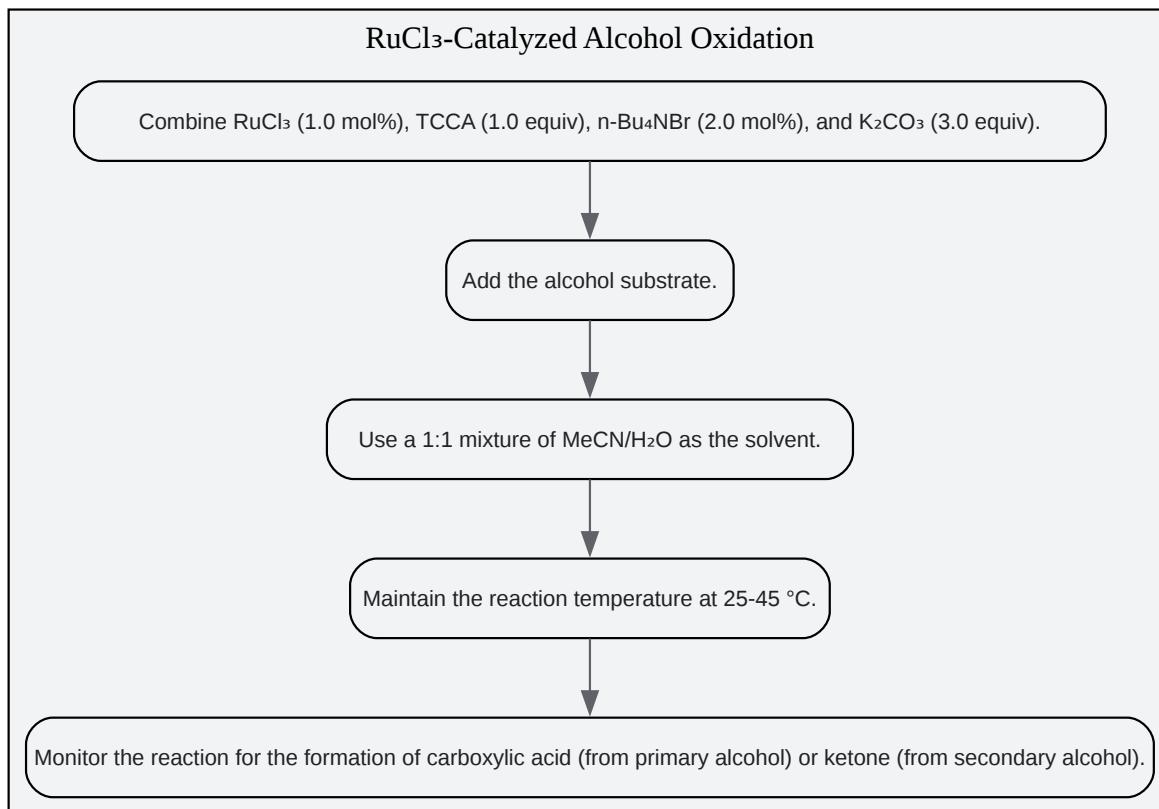
Detailed Protocol:[11]

- Charge a 100 mL three-necked round-bottom flask with  $2.00 \times 10^{-3}$  moles of **Ruthenium(III) chloride trihydrate**, a stir bar, and methanol.
- Reflux this solution under a nitrogen atmosphere for 5 minutes in a sand bath.
- Allow the reaction mixture to cool to room temperature.
- Add  $1.20 \times 10^{-2}$  moles of triphenylphosphine to the reaction mixture.
- Reflux the resulting brown solution under nitrogen for 2.5 hours, during which a brown precipitate will form.
- After cooling to room temperature, purge the flask with nitrogen.
- Transfer the setup to a glove box and collect the precipitate by gravity filtration.
- Wash the resulting brown solid with three 15 mL portions of diethyl ether.
- Store the final product,  $\text{RuCl}_2(\text{PPh}_3)_3$ , in the glove box.

## Ruthenium-Catalyzed Oxidation of Alcohols

**Ruthenium(III) chloride trihydrate** can catalyze the oxidation of primary and secondary alcohols to carboxylic acids and ketones, respectively.

Experimental Workflow:



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Caption: General workflow for the oxidation of alcohols using RuCl<sub>3</sub>.

Detailed Protocol for Oxidation of a Primary Alcohol to a Carboxylic Acid:[12]

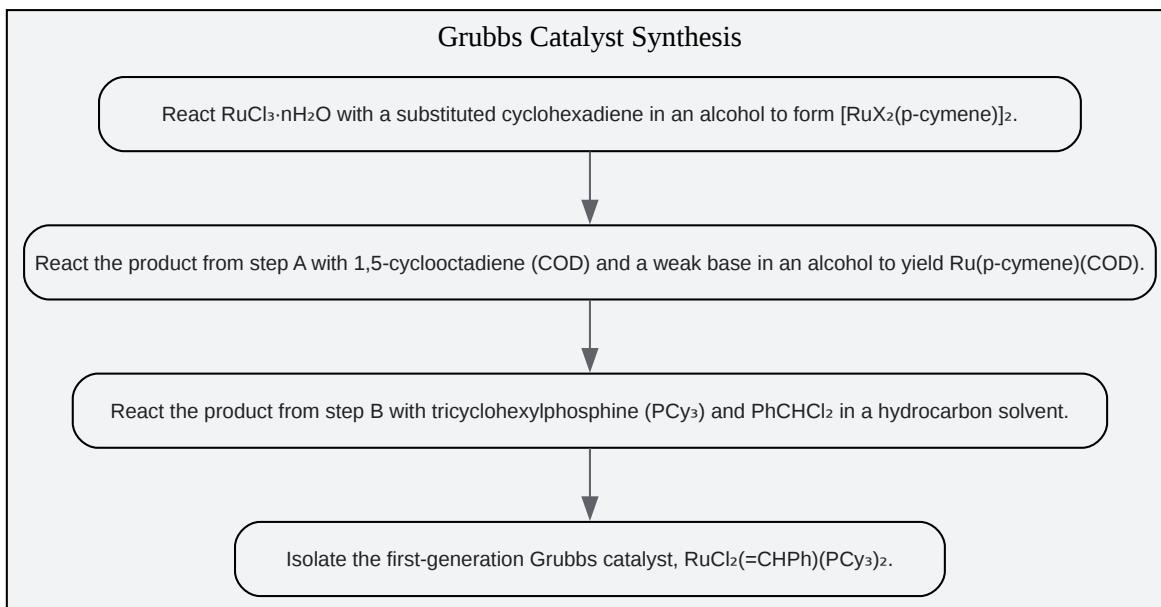
- In a reaction vessel, combine the primary alcohol, catalytic Ruthenium(III) chloride (1.0 mol %), stoichiometric trichloroisocyanuric acid (TCCA, 1.0 equivalent), tetra-n-butylammonium bromide (n-Bu<sub>4</sub>NBr, 2.0 mol %), and potassium carbonate (K<sub>2</sub>CO<sub>3</sub>, 3.0 equivalents).
- Add a 1:1 mixture of acetonitrile (MeCN) and water (H<sub>2</sub>O) as the solvent.
- Stir the reaction mixture at a temperature between 25-45 °C.

- Monitor the progress of the reaction by appropriate analytical techniques (e.g., TLC, GC-MS) until the starting material is consumed.
- Upon completion, perform a suitable work-up procedure to isolate the carboxylic acid product.

## Synthesis of a First-Generation Grubbs Catalyst

**Ruthenium(III) chloride trihydrate** is the starting material for the synthesis of various olefin metathesis catalysts, including the first-generation Grubbs catalyst.

Experimental Workflow:



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Caption: Synthetic route to a first-generation Grubbs catalyst.

Detailed Protocol:[13][14] Note: This is a multi-step synthesis, and each step requires careful execution under inert atmosphere conditions.

- Synthesis of  $[\text{RuCl}_2(\text{p-cymene})]_2$ : React **Ruthenium(III) chloride trihydrate** with a substituted cyclohexadiene (e.g.,  $\alpha$ -phellandrene) in an alcohol solvent (e.g., ethanol) with heating to produce the dimeric ruthenium(II) complex.
- Synthesis of  $\text{Ru}(\text{p-cymene})(\text{COD})$ : The resulting  $[\text{RuCl}_2(\text{p-cymene})]_2$  is then reacted with 1,5-cyclooctadiene (COD) in the presence of a weak base in an alcohol solvent to yield the zero-valent ruthenium complex.
- Synthesis of  $\text{RuCl}_2(=\text{CHPh})(\text{PCy}_3)_2$ : Finally, the  $\text{Ru}(\text{p-cymene})(\text{COD})$  complex is reacted with tricyclohexylphosphine ( $\text{PCy}_3$ ) and dichlorophenylmethane ( $\text{PhCHCl}_2$ ) in an inert hydrocarbon solvent to afford the first-generation Grubbs catalyst.

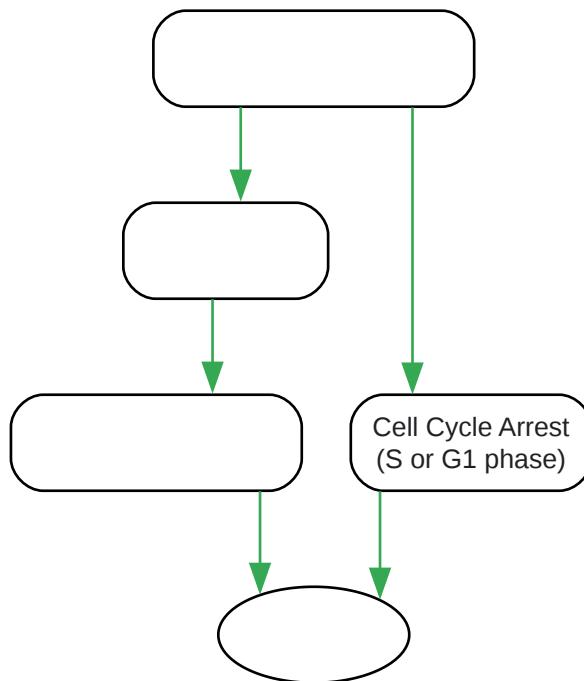
## Biological Activity and Signaling Pathways

While **Ruthenium(III) chloride trihydrate** itself is primarily a precursor, the resulting ruthenium-based complexes have shown significant promise as anticancer agents, often exhibiting different mechanisms of action compared to platinum-based drugs.[\[15\]](#)

## Induction of Apoptosis and Cell Cycle Arrest

Ruthenium complexes have been demonstrated to induce apoptosis (programmed cell death) and cause cell cycle arrest in various cancer cell lines. For instance, a *cis*-(dichloro)tetramineruthenium(III) chloride complex was shown to induce apoptosis in human lung carcinoma cells (A549) and murine sarcoma 180 cells.[\[15\]](#)[\[16\]](#) This is often characterized by an increase in the sub-G1 cell population in flow cytometry analysis and the activation of caspases.[\[16\]](#)[\[17\]](#)

Signaling Pathway for Ruthenium-Induced Apoptosis:



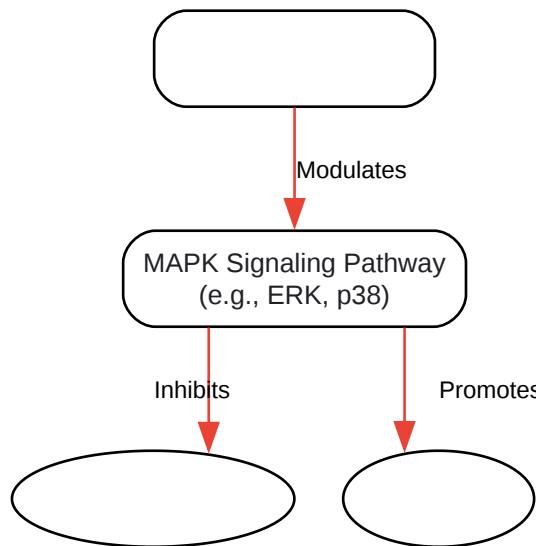
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Caption: Simplified pathway of Ruthenium-induced apoptosis.

## Modulation of MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) signaling pathway is a crucial regulator of cell proliferation, differentiation, and survival. Some ruthenium complexes have been shown to exert their anticancer effects by modulating this pathway, although the specific effects can vary depending on the complex and the cell line.

Logical Relationship in MAPK Pathway Modulation:



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Caption: Ruthenium complex modulation of the MAPK pathway.

## Safety Information

**Ruthenium(III) chloride trihydrate** is a hazardous substance and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Information

Hazard Class	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation, Category 1B	 alt text	Danger	H314: Causes severe skin burns and eye damage.

Precautionary Statements:[3]

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.

- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this compound.

## Conclusion

**Ruthenium(III) chloride trihydrate** is a cornerstone of modern ruthenium chemistry. Its utility as a catalyst and a precursor to more complex catalytic and medicinal compounds is well-established. For researchers in organic synthesis, materials science, and drug development, a thorough understanding of its properties, handling, and reaction methodologies is essential for innovation. The continued exploration of ruthenium-based compounds, originating from this versatile starting material, holds significant promise for the development of novel therapeutics and more efficient chemical processes.

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